

# A Technical Guide to the Natural Occurrence and Distribution of Antimony-123

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## Compound of Interest

Compound Name: Antimony-123

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## Introduction

Antimony (Sb), a metalloid of increasing environmental and industrial interest, exists in nature as a mix of two stable isotopes:  $^{121}\text{Sb}$  and  $^{123}\text{Sb}$ . This guide focuses on the heavier stable isotope, **Antimony-123** ( $^{123}\text{Sb}$ ), providing an in-depth overview of its natural abundance, geological and environmental distribution, and the analytical methodologies used for its quantification. Understanding the natural occurrence and distribution of  $^{123}\text{Sb}$  is crucial for a variety of scientific disciplines, including environmental science, geochemistry, and drug development, where isotopic analysis can serve as a powerful tool for tracing sources of contamination and understanding metabolic pathways.

## Natural Abundance of Antimony-123

Antimony has two naturally occurring stable isotopes,  $^{121}\text{Sb}$  and  $^{123}\text{Sb}$ . The natural abundance of these isotopes is remarkably constant in terrestrial materials. **Antimony-123** accounts for approximately 42.79% of the total antimony atoms in nature.<sup>[1][2]</sup>

Isotope	Natural Abundance (%)	Relative Atomic Mass (Da)	Nuclear Spin (I)
$^{121}\text{Sb}$	57.21	120.9038212	5/2
$^{123}\text{Sb}$	42.79	122.9042160	7/2

## Geological and Environmental Distribution

The distribution of **Antimony-123** in the natural environment is intrinsically linked to the geochemistry of the element antimony. As the isotopic ratio of antimony is relatively constant, the concentration of  $^{123}\text{Sb}$  in any given environmental compartment is a direct function of the total antimony concentration.

### Geological Occurrence

The average abundance of antimony in the Earth's crust is estimated to be between 0.2 and 0.5 parts per million (ppm).[3] It is a chalcophile element, meaning it has an affinity for sulfur, and is most commonly found in sulfide minerals.[4] While over one hundred minerals of antimony are known, the primary ore mineral is stibnite ( $\text{Sb}_2\text{S}_3$ ).[3] Antimony deposits are often associated with hydrothermal processes and are found in a variety of geological settings.[4][5]

Geological Material	Typical Antimony Concentration (ppm)
Earth's Crust (average)	0.2 - 0.5[3]
Stibnite ( $\text{Sb}_2\text{S}_3$ )	Up to 71.7% Sb by mass
Soils (background)	0.3 - 8.6[6]
Mine-contaminated soils	Can exceed 1500[7]

### Environmental Distribution

Antimony is released into the environment from both natural and anthropogenic sources. Natural sources include the weathering of rocks and volcanic emissions. Anthropogenic sources, which are now the dominant contributors to environmental antimony levels, include mining and smelting operations, the combustion of fossil fuels, and the use of antimony in various industrial applications such as flame retardants and lead-acid batteries.[4]

Once in the environment, antimony can be found in soils, sediments, water, and the atmosphere. Its mobility and speciation are influenced by factors such as pH, redox potential, and the presence of other chemical species. In soils and sediments, antimony tends to be adsorbed onto clay minerals and iron and manganese oxides.[8]

Environmental Compartment	Typical Antimony Concentration
Unpolluted Soils	0.3 - 8.6 µg/g[6]
Contaminated Soils (mining areas)	>1500 µg/g[7]
Groundwater (background)	<1 µg/L[8]
Surface Water (unpolluted)	<1 µg/L
Air (background)	<20 ng/m <sup>3</sup> [8]
Air (near industrial sources)	>1000 ng/m <sup>3</sup> [8]

## Experimental Protocols for Isotopic Analysis

The precise and accurate determination of antimony isotopic ratios, including the abundance of <sup>123</sup>Sb, is predominantly achieved using Multicollector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS). This technique allows for high-precision measurements of isotope ratios in a variety of sample matrices.

## Sample Preparation and Digestion

The initial step in the analysis of solid samples such as rocks, soils, and sediments is to bring the antimony into a liquid form. This is typically achieved through acid digestion.

- For Geological and Soil Samples: A common method involves microwave-assisted digestion with a mixture of strong acids. A combination of nitric acid (HNO<sub>3</sub>) and hydrochloric acid (HCl) is often used.[9][10] For more resistant matrices, a more aggressive digestion using a mixture of nitric, hydrochloric, perchloric (HClO<sub>4</sub>), and hydrofluoric (HF) acids may be necessary.[10]

## Chromatographic Separation

To eliminate isobaric interferences (elements with isotopes of the same mass as antimony isotopes, such as certain isotopes of tin and tellurium) and matrix effects, antimony is typically separated from the sample matrix prior to isotopic analysis.

- **Ion-Exchange Chromatography:** A widely used method involves passing the digested sample solution through an anion-exchange resin column.[1][11][12] Antimony can be selectively eluted from the column, effectively separating it from interfering elements.

## Isotopic Measurement by MC-ICP-MS

The purified antimony fraction is then introduced into the MC-ICP-MS for isotopic analysis.

- **Instrumentation:** A high-resolution multicollector inductively coupled plasma mass spectrometer is used to simultaneously measure the ion beams of  $^{121}\text{Sb}$  and  $^{123}\text{Sb}$ .
- **Mass Bias Correction:** Instrumental mass bias, which can affect the accuracy of the measured isotope ratios, is corrected for using a standard-sample bracketing technique, often in combination with an internal standard such as tin (Sn).[11][12]
- **Hydride Generation:** For samples with very low antimony concentrations, a hydride generation (HG) system can be coupled to the MC-ICP-MS.[13][14] This technique converts antimony in the sample to a volatile hydride (stibine,  $\text{SbH}_3$ ), which enhances the signal intensity and reduces matrix effects.

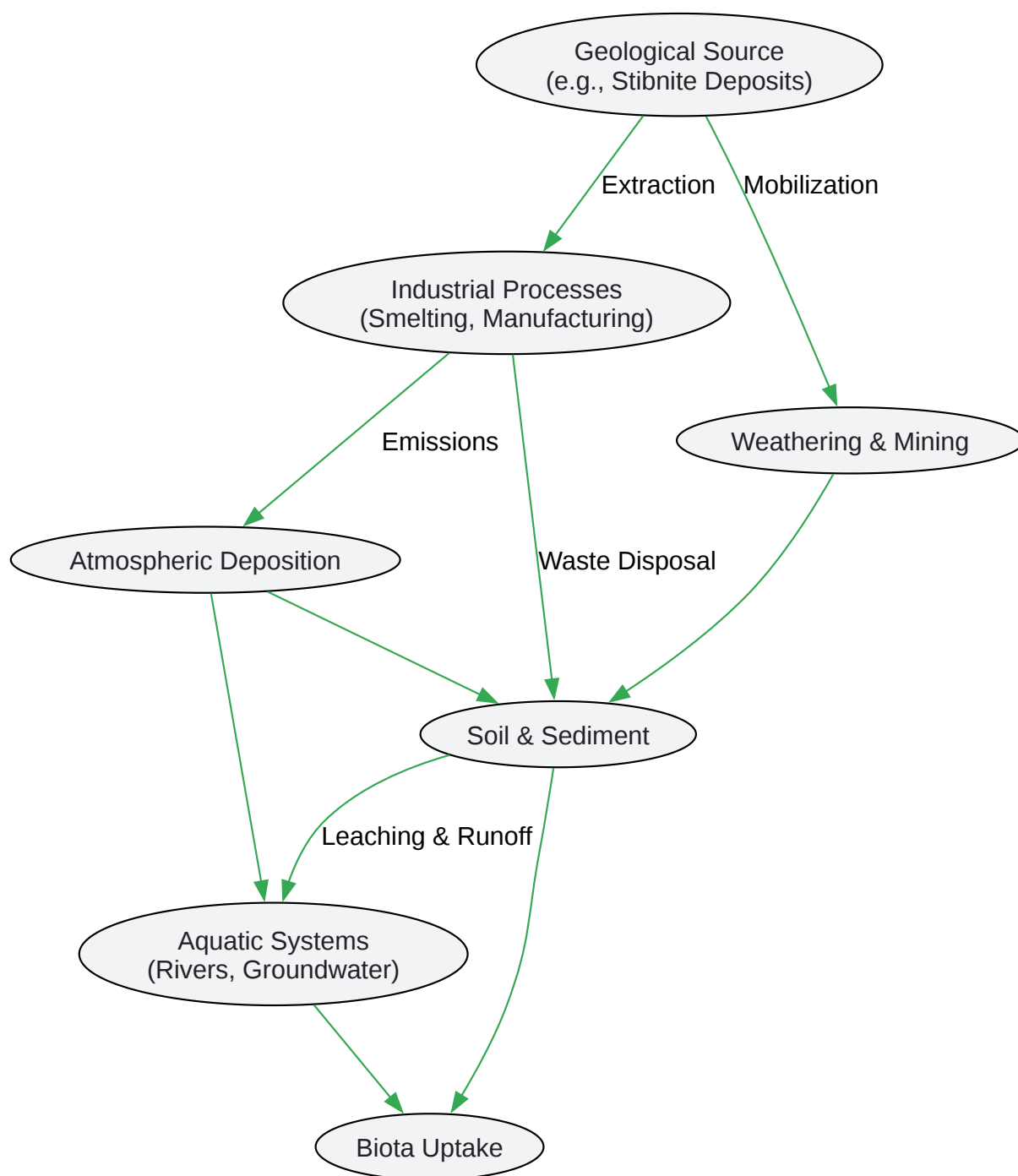


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Fig. 1: Experimental workflow for antimony isotope analysis.

## Logical Relationships in Antimony Distribution

The distribution of **Antimony-123** in the environment is governed by a series of interconnected processes, from its geological origins to its mobilization and transport in various environmental systems.



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Fig. 2: Simplified pathway of antimony distribution in the environment.

## Conclusion

**Antimony-123** is a stable isotope of antimony with a consistent natural abundance of approximately 42.79%. Its distribution in the environment is dictated by the geochemical behavior of the element antimony, which is found in trace amounts in the Earth's crust and is mobilized by both natural and anthropogenic processes. The analytical techniques for determining the isotopic composition of antimony are well-established, with MC-ICP-MS being the method of choice for high-precision measurements. A thorough understanding of the natural occurrence and distribution of **Antimony-123**, along with the methods for its analysis, is essential for researchers and professionals working in fields where the tracking and sourcing of antimony are of critical importance.

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